

An In-depth Technical Guide to the Physical and Chemical Properties of Flufenoxuron

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Compound of Interest

Compound Name: *Flufenoxuron*

Cat. No.: *B033157*

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Abstract

Flufenoxuron is a potent insecticide and acaricide belonging to the benzoylurea class of chemicals. Its mode of action involves the inhibition of chitin synthesis, a crucial process in the development of insects and mites, leading to mortality during molting. This technical guide provides a comprehensive overview of the core physical and chemical properties of **Flufenoxuron**, intended to serve as a vital resource for researchers, scientists, and professionals engaged in drug development and pest management. The document summarizes key quantitative data in structured tables, outlines standardized experimental protocols for property determination, and includes detailed visualizations of its mechanism of action and a representative experimental workflow.

Chemical Identity and Structure

Flufenoxuron is chemically identified as N-[[4-[2-chloro-4-(trifluoromethyl)phenoxy]-2-fluorophenyl]carbamoyl]-2,6-difluorobenzamide[1][2][3]. Its unique structure, featuring multiple halogen substitutions, is pivotal to its biological activity and physicochemical characteristics.

Table 1: Chemical Identification of **Flufenoxuron**

Identifier	Value
IUPAC Name	N-[[4-[2-chloro-4-(trifluoromethyl)phenoxy]-2-fluorophenyl]carbamoyl]-2,6-difluorobenzamide[1][2][3]
CAS Number	101463-69-8[1][2][4]
Molecular Formula	C ₂₁ H ₁₁ ClF ₆ N ₂ O ₃ [1][2][4]
Molecular Weight	488.77 g/mol [2][4]
Chemical Class	Benzoylurea[2]

Physicochemical Properties

The physicochemical properties of **Flufenoxuron** dictate its environmental fate, bioavailability, and formulation requirements. These properties have been determined using standardized methodologies, primarily following the Organization for Economic Co-operation and Development (OECD) guidelines for the testing of chemicals[3][5].

Table 2: Physical and Chemical Properties of **Flufenoxuron**

Property	Value
Melting Point	169-172 °C (decomposes)[1][4]
Boiling Point	Decomposes before boiling[6]
Density	1.57 g/mL[1]
Vapor Pressure	6.52 x 10 ⁻⁹ mPa at 20 °C[1]
pKa	10.1 (calculated)[1]
Appearance	Colorless crystals or white crystalline powder[1][2]
Odor	Odorless[1]

Table 3: Solubility of **Flufenoxuron** in Various Solvents

Solvent	Solubility (g/L at 20-25 °C)
Water	0.000004 (at 25 °C)[4]
Acetone	73.8[1]
Cyclohexane	95[1]
Dichloromethane	18.8[1]
n-Hexane	0.11[1]
Methanol	3.5[1]
Xylene	6[1]

Experimental Protocols for Property Determination

The determination of the physicochemical properties of **Flufenoxuron** adheres to internationally recognized standards to ensure data quality and comparability. The following are generalized protocols based on OECD guidelines.

Melting Point Determination (OECD Guideline 102)

The melting point is determined using the capillary method[3][4][7]. A small amount of finely powdered **Flufenoxuron** is packed into a capillary tube, which is then placed in a calibrated heating apparatus. The temperature is gradually increased, and the range from the initial melting point (first appearance of liquid) to the final melting point (complete liquefaction) is recorded.

Water Solubility Determination (OECD Guideline 105)

The flask method is suitable for determining the low water solubility of **Flufenoxuron**[6][8][9][10][11]. An excess amount of the substance is added to a flask containing purified water. The flask is then agitated at a constant temperature until equilibrium is reached. The solution is subsequently centrifuged or filtered, and the concentration of **Flufenoxuron** in the aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Vapor Pressure Determination (OECD Guideline 104)

Given the low vapor pressure of **Flufenoxuron**, a gas saturation method is appropriate[12][13][14][15]. A stream of inert gas is passed through or over a sample of the substance at a known temperature and flow rate for a specific time. The amount of substance transported by the gas is then trapped and quantified. The vapor pressure is calculated from the amount of substance and the total volume of gas passed.

pKa Determination (OECD Guideline 112)

The dissociation constant (pKa) can be determined by potentiometric titration[16]. A solution of **Flufenoxuron** in a suitable solvent mixture (e.g., water/methanol) is titrated with a standardized solution of a strong acid or base. The pH of the solution is monitored throughout the titration, and the pKa is calculated from the titration curve.

Mechanism of Action: Inhibition of Chitin Biosynthesis

Flufenoxuron's insecticidal and acaricidal activity stems from its potent inhibition of chitin synthesis[6]. Chitin is a vital structural component of the exoskeleton of arthropods. By disrupting the formation of chitin, **Flufenoxuron** interferes with the molting process, leading to developmental abnormalities and ultimately, death of the immature stages.

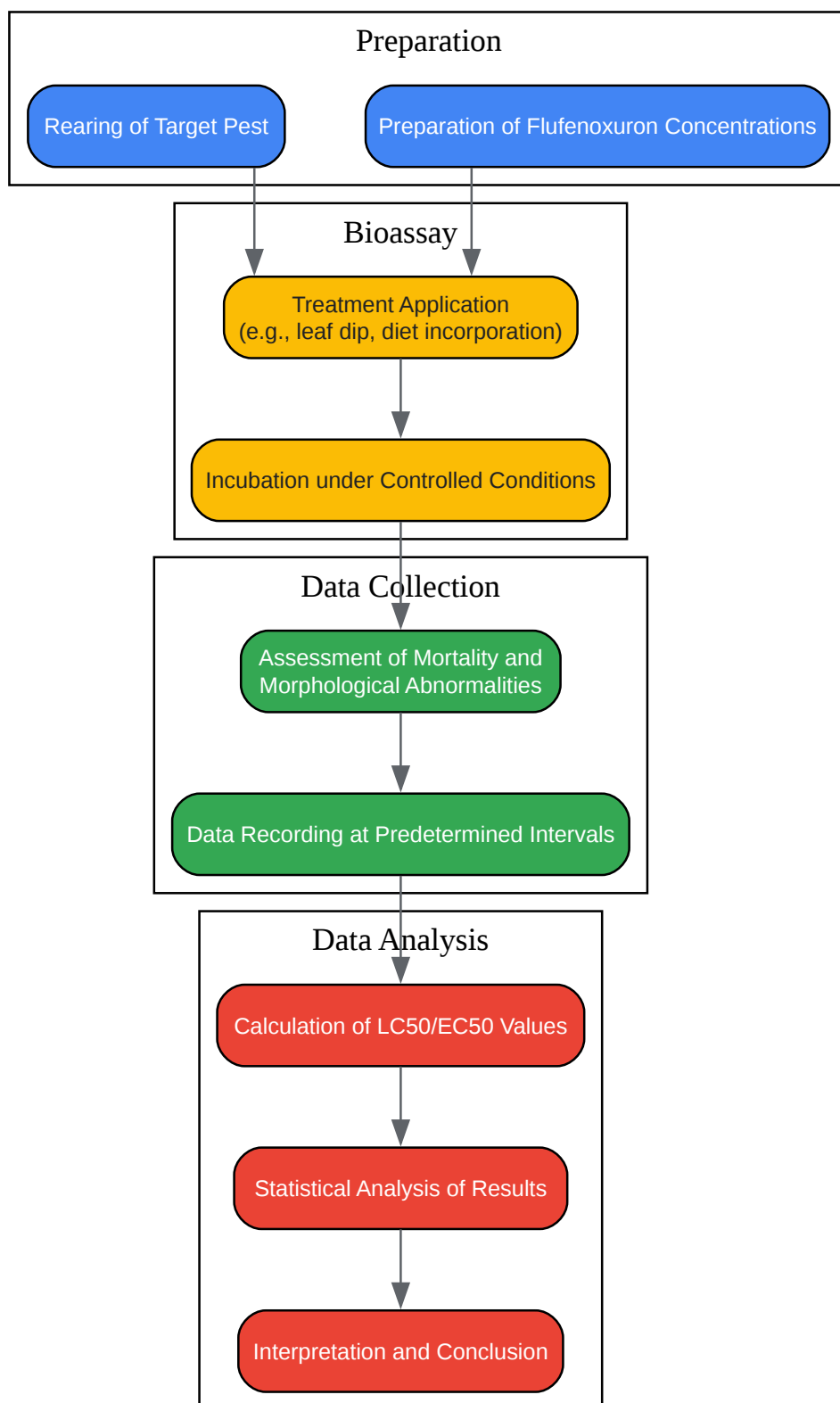


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Caption: Insect Chitin Biosynthesis Pathway and the Site of **Flufenoxuron** Inhibition.

Experimental Workflow: Evaluation of Chitin Synthesis Inhibitors

The evaluation of chitin synthesis inhibitors like **Flufenoxuron** typically involves a series of bioassays to determine their efficacy against target pests. A generalized workflow for such an evaluation is presented below.



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Caption: Generalized Experimental Workflow for Evaluating the Efficacy of **Flufenoxuron**.

Conclusion

This technical guide provides a consolidated resource on the physical and chemical properties of **Flufenoxuron**, its mode of action, and standardized methodologies for its evaluation. The presented data and visualizations are intended to support further research and development in the fields of pesticide science and drug discovery. A thorough understanding of these core properties is essential for the safe and effective application of **Flufenoxuron** in pest management programs and for the exploration of novel chemical entities with similar modes of action.

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